

Essential Safety and Operational Protocols for Handling 4-Amino-3-bromobenzoic Acid

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Compound of Interest

Compound Name: 4-Amino-3-bromobenzoic acid

Cat. No.: B189058

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For laboratory personnel, including researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This document provides a comprehensive guide to the necessary personal protective equipment (PPE), operational procedures, and disposal plans for **4-Amino-3-bromobenzoic acid**, ensuring a secure research environment.

Hazard Summary: **4-Amino-3-bromobenzoic acid** is classified as an acute toxic substance if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[1] Adherence to the following safety protocols is critical to mitigate these risks.

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against chemical exposure. The following table summarizes the recommended equipment when handling **4-Amino-3-bromobenzoic acid**.

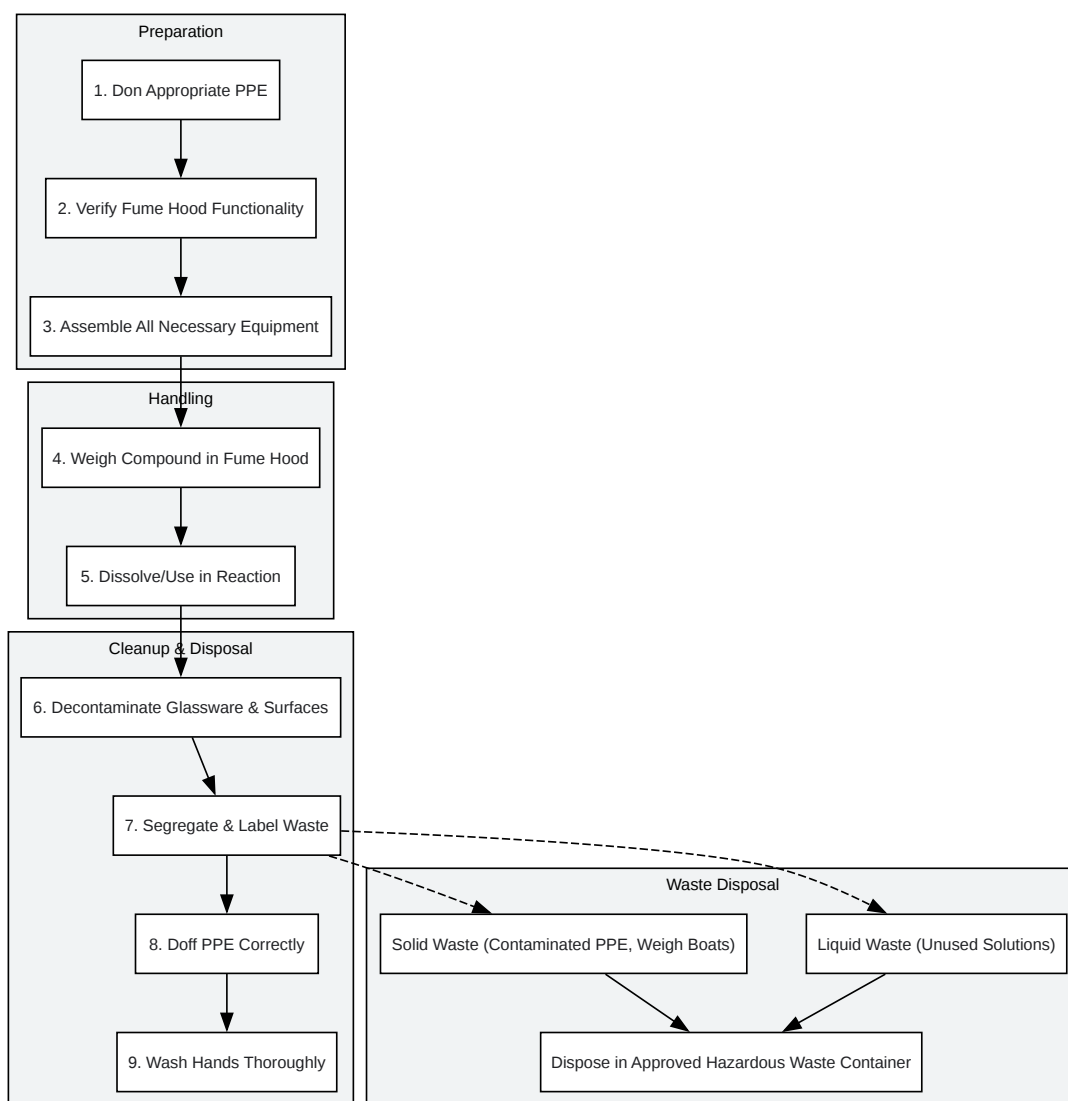
PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles conforming to European Standard EN166 or OSHA 29 CFR 1910.133.[2][3] A face shield should be worn in addition to goggles if there is a significant risk of splashing.	Protects against splashes and airborne particles that can cause serious eye irritation.[1]
Skin Protection	Nitrile gloves should be worn and inspected for integrity before each use. A standard laboratory coat must be worn and kept fully fastened.	Prevents direct skin contact, which can cause irritation.[1]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator, such as a type N95 dust mask, is required when working outside of a certified chemical fume hood or if dust generation is likely.[3]	Protects against the inhalation of dust particles which may cause respiratory tract irritation.[1]
Footwear	Closed-toe shoes must be worn at all times in the laboratory.	Protects feet from potential spills.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **4-Amino-3-bromobenzoic acid** is essential for safety and procedural consistency. The following workflow outlines the key stages from preparation to disposal.

Experimental Workflow for Handling 4-Amino-3-bromobenzoic Acid

Operational Workflow for 4-Amino-3-bromobenzoic Acid

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References

- 1. 4-Amino-3-bromobenzoic acid | C₇H₆BrNO₂ | CID 238935 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
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